

A comparative study of pentatriacontane biosynthesis in various plant families.

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Compound of Interest

Compound Name: Pentatriacontane

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A Comparative Analysis of Pentatriacontane Biosynthesis Across Plant Families

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **pentatriacontane** (C₃₅H₇₂) biosynthesis in various plant families. **Pentatriacontane** is a long-chain alkane found in the cuticular wax of many plants, where it plays a crucial role in protecting against environmental stressors such as water loss and UV radiation.^[1] Understanding its biosynthesis is critical for developing new crop varieties with enhanced stress tolerance and for exploring novel applications of plant-derived alkanes in the pharmaceutical and other industries.

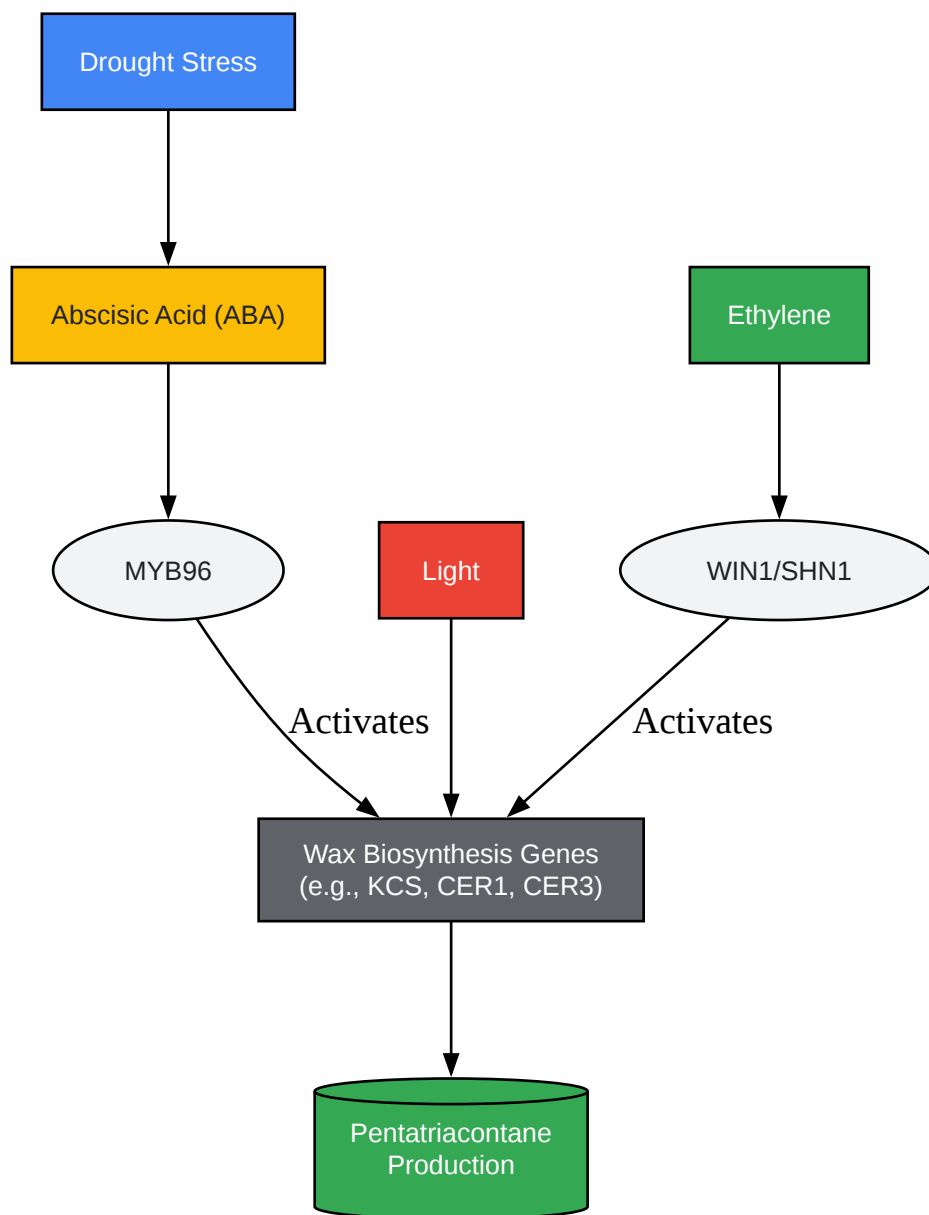
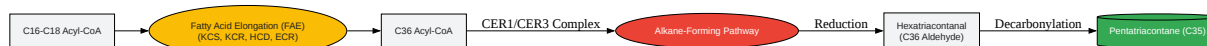
Quantitative Analysis of Pentatriacontane and Related Alkanes

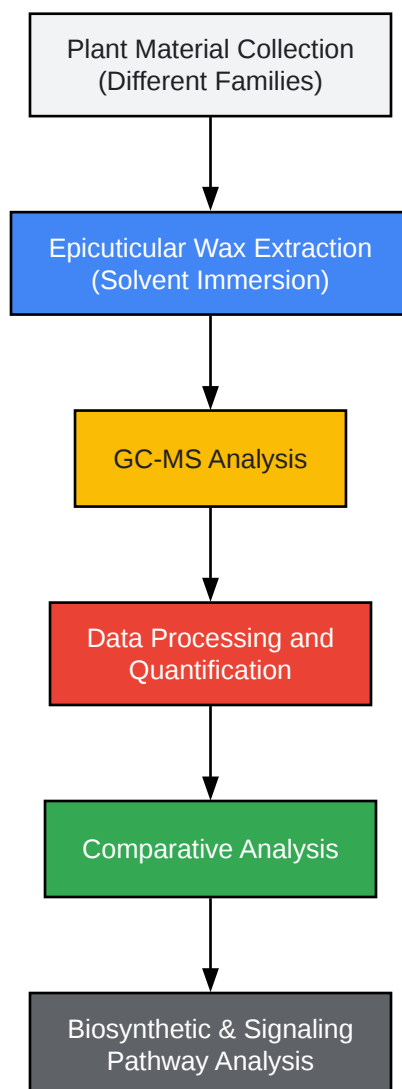
The abundance of **pentatriacontane** and other very-long-chain alkanes varies significantly among plant families and even between different species within the same family. This variation is influenced by genetic factors, the developmental stage of the plant, and environmental conditions.^{[2][3]} The following table summarizes the n-alkane composition, with a focus on **pentatriacontane**, in the cuticular wax of several plant families. Data is compiled from various gas chromatography-mass spectrometry (GC-MS) analyses of leaf epicuticular waxes.

Plant Family	Genus/Species	Total n-Alkanes (% of total wax)	Pentatriacontane (C35) (% of n-alkanes)	Predominant n-Alkanes	Reference
Brassicaceae	Brassica napus	~35-40%	Low abundance	C29, C31	[4] [5]
Rosaceae	Rosa canina	36% (adaxial leaf)	Low abundance	C27, C29	
Fabaceae	Crotalaria juncea	High in stems	Not specified	C31, C33	
Poaceae	Various C4 grasses	Higher relative abundance than C3	C31 or C33 are most abundant	C31, C33	
Lythraceae	Lagerstroemia speciosa	87.87% of hydrocarbons	0.96%	C31, C33	
Moraceae	Ficus glomerata	68.82% of hydrocarbons	Not specified	C16, C17, C27, C29, C31	
Crassulaceae	Sedum species	Variable	Present as a dominant constituent	C27, C29, C31, C33, C35	

Biosynthetic Pathway of Pentatriacontane

The biosynthesis of **pentatriacontane** is a multi-step process that begins with the synthesis of very-long-chain fatty acids (VLCFAs) in the endoplasmic reticulum. These VLCFAs are then converted to alkanes through the alkane-forming pathway.





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